

Personal protective equipment for handling Luteolin 7-O-glucuronide

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Compound of Interest

Compound Name: Luteolin 7-O-glucuronide

Cat. No.: B15575655

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Essential Safety and Handling Guide for Luteolin 7-O-glucuronide

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized compounds like **Luteolin 7-O-glucuronide** is paramount. This guide provides immediate, essential safety protocols and logistical information for the laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Luteolin 7-O-glucuronide is classified with specific potential hazards that necessitate the use of appropriate personal protective equipment. According to the Global Harmonized System (GHS) classification, this compound is considered harmful if swallowed, and can cause skin and serious eye irritation^[1].

Summary of GHS Classifications:

Hazard Class	GHS Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed[1]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[1]
Serious eye damage/irritation	Category 2A	H319: Causes serious eye irritation[1]

Recommended Personal Protective Equipment (PPE):

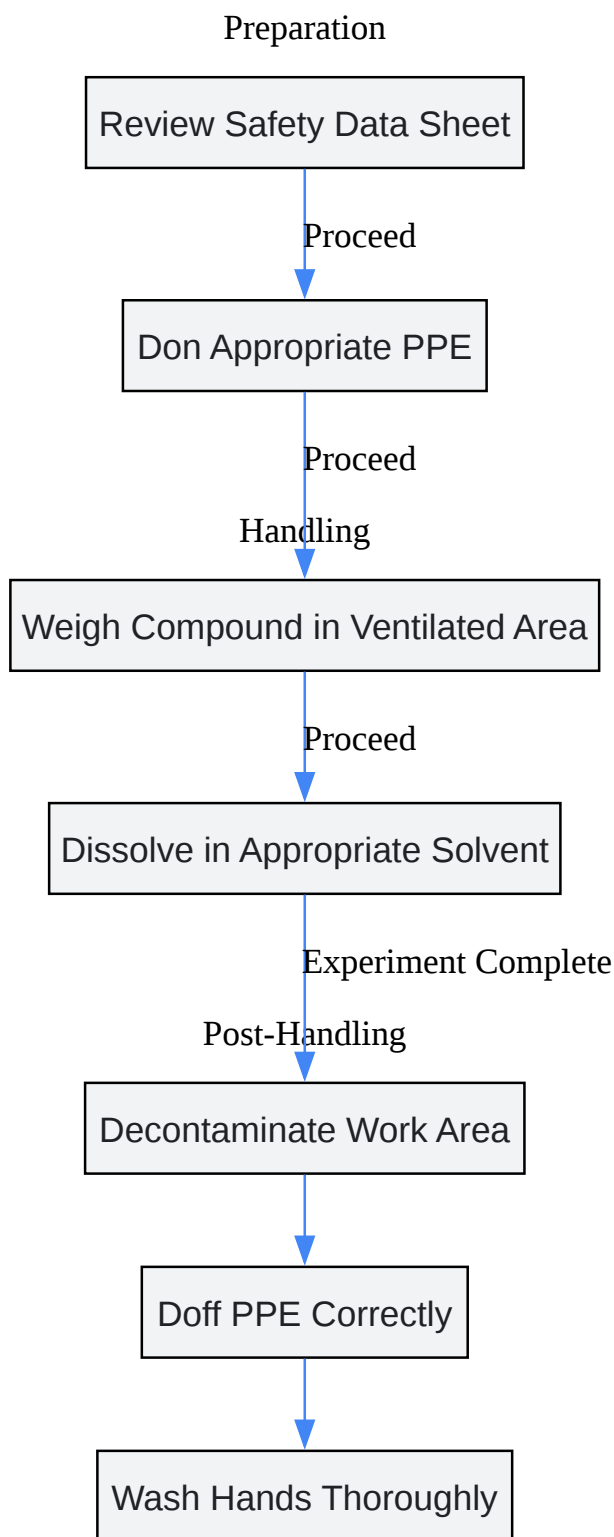
To mitigate the identified risks, the following PPE is mandatory when handling **Luteolin 7-O-glucuronide**.

PPE Category	Item	Specification
Eye/Face Protection	Safety glasses with side shields or goggles	Must be worn to prevent eye contact which can cause serious irritation[1].
Skin Protection	Chemical-resistant gloves (e.g., nitrile)	Essential to prevent skin irritation[1].
Laboratory coat	To be worn over personal clothing for an additional layer of protection[1].	
Respiratory Protection	Not typically required	Use in a well-ventilated area. If handling large quantities or if dust is generated, a NIOSH-approved respirator may be necessary.
Hand Protection	Wash hands thoroughly after handling	A critical step to avoid accidental ingestion or spreading of the compound[1].

Operational and Handling Plan

A systematic approach to handling **Luteolin 7-O-glucuronide** minimizes exposure and ensures a safe laboratory environment.

Workflow for Handling **Luteolin 7-O-glucuronide**:



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Caption: Standard operational workflow for handling **Luteolin 7-O-glucuronide**.

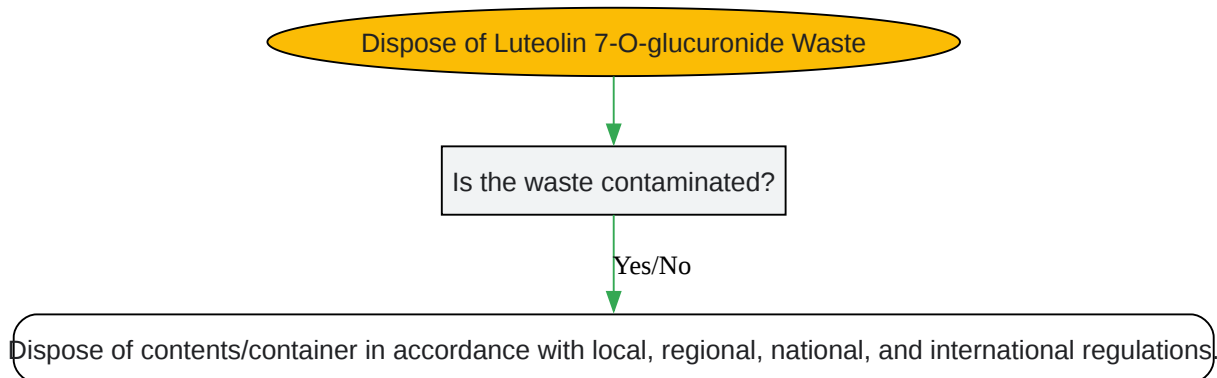
Procedural Steps:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before commencing any work.
 - Ensure all necessary PPE is available and in good condition.
 - Don the appropriate PPE as specified in the table above.
- Handling:
 - When handling the solid form, avoid creating dust.
 - Measure and weigh the compound in a well-ventilated area or a chemical fume hood.
 - Do not eat, drink, or smoke in the handling area[1].
- In Case of Exposure:
 - If on skin: Wash the affected area with plenty of soap and water[1].
 - If in eyes: Rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so and continue rinsing[1].
 - If swallowed: Rinse the mouth and seek medical attention[1].

Disposal Plan

Proper disposal of **Luteolin 7-O-glucuronide** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Decision Tree:



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Caption: Simplified disposal decision-making process.

Disposal Guidelines:

- Dispose of the compound and any contaminated materials in accordance with all applicable local, state, and federal regulations^[1].
- Do not dispose of the material down the drain or into the environment.
- Contaminated clothing should be removed and washed before reuse^[1].
- The empty container should be disposed of as hazardous waste.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]

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